

Personal protective equipment for handling Tetrahydro-2H-pyran-4-yl methanesulfonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|--|
| Compound Name: | Tetrahydro-2H-pyran-4-yl methanesulfonate |
| Cat. No.: | B134751 |

[Get Quote](#)

Essential Safety and Handling Guide for Tetrahydro-2H-pyran-4-yl methanesulfonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and logistical plans for the handling of **Tetrahydro-2H-pyran-4-yl methanesulfonate** (CAS No. 134419-59-3). Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Tetrahydro-2H-pyran-4-yl methanesulfonate is classified with the following hazard statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Due to these hazards, the use of appropriate Personal Protective Equipment (PPE) is mandatory. The following table summarizes the recommended PPE for handling this compound.

| Operation | Required Personal Protective Equipment |
|-----------------------------------|---|
| Weighing and Solution Preparation | <p>Primary Eye Protection: Chemical splash goggles meeting ANSI Z87.1 standards.</p> <p>Secondary Eye and Face Protection: Face shield worn over safety goggles. Gloves: Double-gloving with nitrile or neoprene gloves.</p> <p>Immediately change gloves if contaminated.</p> <p>Body Protection: Fully buttoned, flame-resistant laboratory coat. Respiratory Protection: All handling of the solid compound should be conducted in a certified chemical fume hood to avoid inhalation of dust.</p> |
| Chemical Reactions and Work-up | <p>Primary Eye Protection: Chemical splash goggles. Secondary Eye and Face Protection: Face shield is required, especially when there is a risk of splashing. Gloves: Double-gloving with chemically resistant gloves (e.g., nitrile or neoprene). Consult the glove manufacturer's compatibility chart for the specific solvents being used.</p> <p>Body Protection: Flame-resistant laboratory coat. A chemical-resistant apron is recommended for larger-scale operations.</p> |
| Waste Disposal | <p>Primary Eye Protection: Chemical splash goggles. Gloves: Two pairs of chemically resistant gloves. Body Protection: Laboratory coat.</p> |

Operational Plan: Step-by-Step Handling and Storage

2.1. Preparation

- Risk Assessment: Before commencing any work, conduct a thorough risk assessment for the planned experiment.
- Gather Materials: Ensure all necessary equipment, including the chemical, solvents, glassware, and clearly labeled waste containers, are readily available.
- PPE Inspection: Inspect all PPE for any signs of damage or contamination before use.
- Fume Hood Verification: Confirm that the chemical fume hood is functioning correctly.

2.2. Handling

- Controlled Dispensing: All manipulations of **Tetrahydro-2H-pyran-4-yl methanesulfonate**, especially the solid form, must be performed within a certified chemical fume hood to minimize the risk of inhalation.
- Avoid Contact: Handle the chemical with care to prevent contact with skin, eyes, and clothing.
- Grounding: When transferring the solid, take precautionary measures against static discharge.

2.3. Storage

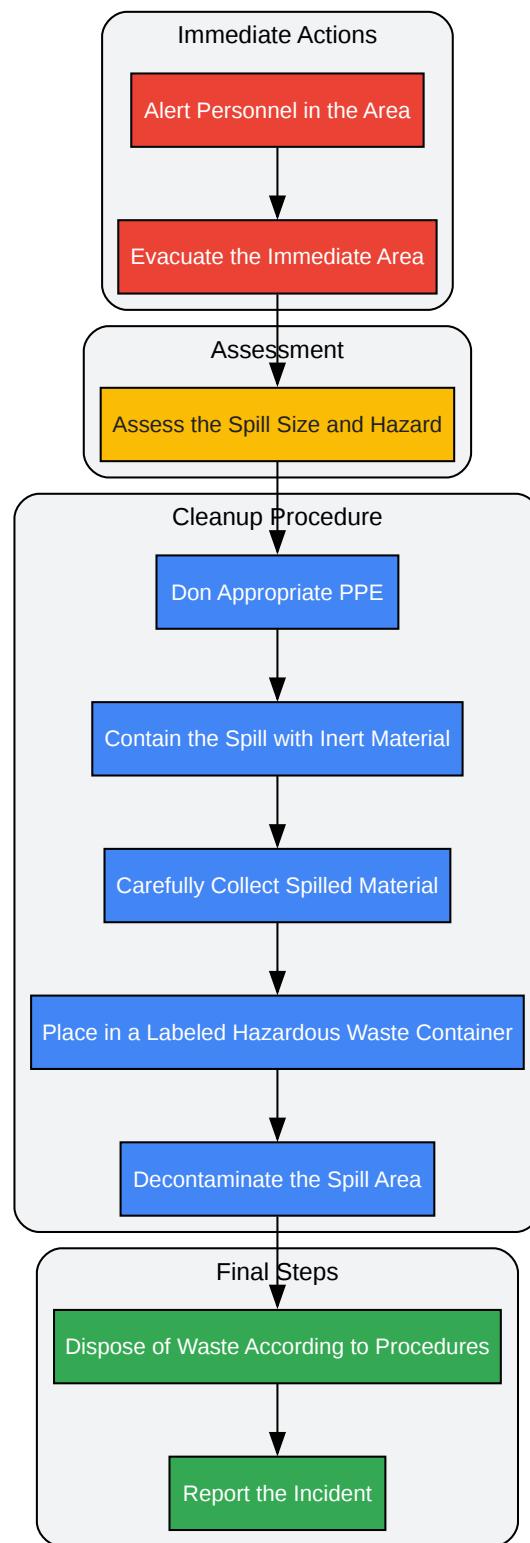
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.
- Inert Atmosphere: Store under an inert atmosphere at room temperature.[\[1\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.

Emergency Procedures: Spill and Exposure

3.1. Spill Response

In the event of a spill, follow the workflow outlined below.

Workflow for Handling a Chemical Spill

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrahydro-2H-pyran-4-yl methanesulfonate | 134419-59-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tetrahydro-2H-pyran-4-yl methanesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b134751#personal-protective-equipment-for-handling-tetrahydro-2h-pyran-4-yl-methanesulfonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com